

Personal protective equipment for handling 2-Amino-2',5'-dichlorobenzophenone

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Compound of Interest

Compound Name: 2-Amino-2',5'-dichlorobenzophenone

Cat. No.: B1591119

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Essential Safety and Handling Guide for 2-Amino-2',5'-dichlorobenzophenone

This guide provides crucial safety and logistical information for handling **2-Amino-2',5'-dichlorobenzophenone** (CAS No: 2958-36-3), a compound utilized in the synthesis of benzodiazepines.^[1] Adherence to these protocols is vital for the safety of all laboratory personnel.

Hazard Identification and Classification

2-Amino-2',5'-dichlorobenzophenone is classified as a hazardous substance.^[2] It is known to cause skin and eye irritation and may lead to respiratory irritation.^{[2][3]} The substance is also harmful if ingested, inhaled, or comes into contact with skin.^[2]

Hazard Classification	Category	GHS Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

This data is compiled from multiple safety data sheets.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

To ensure safety when handling this compound, the following personal protective equipment is mandatory.

Protection Type	Recommended Equipment	Standards
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	NIOSH (US) or EN 166 (EU) approved. [3] [4]
Skin Protection	Impervious gloves and appropriate protective clothing to prevent skin exposure.	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. [4]

Experimental Protocols: Handling and Disposal

Handling Procedures:

- Ventilation: Always handle **2-Amino-2',5'-dichlorobenzophenone** in a well-ventilated area, preferably within a chemical fume hood.[4][5]
- Avoid Contact: Take measures to avoid contact with skin, eyes, and clothing.[4][5] Do not breathe in the dust.[2]
- Dust Minimization: Minimize the generation and accumulation of dust.[4]
- Hygiene: Wash hands thoroughly after handling the substance.[2][6] Do not eat, drink, or smoke in the work area.[2][6]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][5]

Disposal Plan:

- Waste Classification: Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[2]
- Regulatory Compliance: Consult and adhere to all local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[2]
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant.[2][3] Do not let the product enter drains.[3]

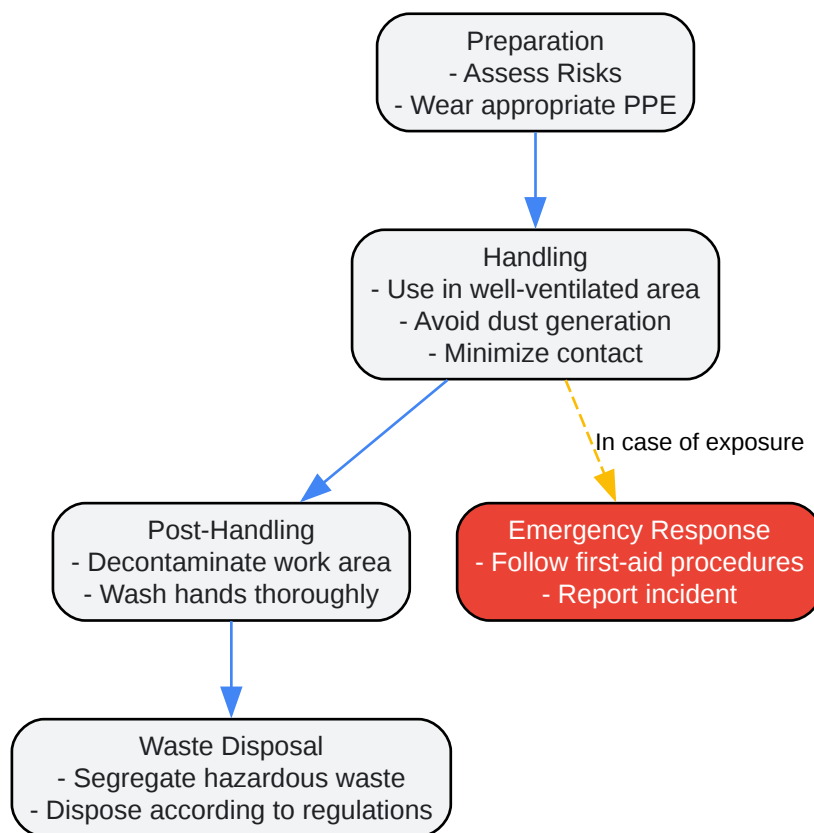
Emergency Procedures

First-Aid Measures:

- Inhalation: If inhaled, move the person to fresh air.[3][6] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.[7]
- Skin Contact: In case of skin contact, immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[2][6] If skin irritation occurs, get medical advice.[3]

- Eye Contact: If the substance enters the eyes, rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and consult a physician.[6]
- Ingestion: If swallowed, rinse the mouth with water.[6] Never give anything by mouth to an unconscious person.[6] Call a physician or poison control center immediately.[2]

Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **2-Amino-2',5'-dichlorobenzophenone**.

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